

Propyl Paraben-13C6: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Propyl paraben-13C6*

Cat. No.: *B15555118*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Propyl paraben-13C6**. The information presented herein is critical for ensuring the integrity of this isotopically labeled compound in research and development settings, particularly in applications such as pharmacokinetic studies and metabolic profiling where analytical accuracy is paramount. This document details the chemical properties, degradation pathways, and optimal storage protocols for **Propyl paraben-13C6**, supported by quantitative data, experimental methodologies, and visual representations of relevant biological pathways and experimental workflows.

Chemical and Physical Properties

Propyl paraben-13C6 is the n-propyl ester of p-hydroxybenzoic acid, isotopically labeled with six carbon-13 atoms in the benzene ring. This labeling provides a distinct mass shift, facilitating its use as an internal standard in mass spectrometry-based analytical methods.

Property	Value	Reference
Chemical Formula	C ₄ ¹³ C ₆ H ₁₂ O ₃	[1]
Molecular Weight	186.16 g/mol	[1]
Appearance	White to light brown solid	[2]
Melting Point	95 - 98 °C	[3]
Solubility	Soluble in DMSO (125 mg/mL), alcohol, ether, and acetone. Slightly soluble in boiling water.	[2]

Stability Profile

Propyl paraben-13C6, like its unlabeled counterpart, is a chemically stable compound under standard ambient conditions. However, its stability can be influenced by several factors, including pH, temperature, and light exposure. The primary degradation pathway for propyl paraben is hydrolysis of the ester bond.

pH and Temperature Dependent Hydrolysis

The rate of hydrolysis is significantly dependent on both pH and temperature. Propyl paraben is stable in acidic to neutral aqueous solutions (pH 3-6) but is subject to rapid hydrolysis in alkaline conditions (pH 8 or above).

The hydrolysis reaction follows first-order kinetics. The table below summarizes the predicted rate constants and half-lives of propylparaben at 25°C in various pH solutions.

pH	Rate Constant (k) at 25°C (days ⁻¹)	Half-life (t _{1/2}) at 25°C (days)
3.0	1.8 x 10 ⁻⁴	3850
4.0	1.1 x 10 ⁻⁴	6300
5.0	1.0 x 10 ⁻⁴	6930
6.0	1.5 x 10 ⁻⁴	4620
7.0	4.8 x 10 ⁻⁴	1444
8.0	4.1 x 10 ⁻³	169
9.0	3.8 x 10 ⁻²	18

Data extrapolated from elevated temperature studies on unlabeled propyl paraben.

Photostability

Propyl paraben contains chromophores that absorb ultraviolet (UV) radiation at wavelengths greater than 290 nm, making it susceptible to direct photolysis upon exposure to sunlight. Photodegradation can lead to the formation of various byproducts.

Oxidative Stability

Propyl paraben is generally resistant to oxidation under normal conditions. However, it can be degraded by strong oxidizing agents or advanced oxidation processes, which involve the generation of highly reactive species like hydroxyl radicals.

Degradation Products

The degradation of **Propyl paraben-13C6** can result in several products depending on the degradation pathway.

Degradation Pathway	Primary Degradation Products
Hydrolysis	p-Hydroxybenzoic acid-13C6, Propanol
Photolysis	p-Hydroxybenzoic acid-13C6, Dihydroxybenzene-13C6 isomers
Oxidation	Hydroxylated and other oxidized derivatives of the benzene ring and propyl chain

Recommended Storage Conditions

To ensure the long-term stability and integrity of **Propyl paraben-13C6**, the following storage conditions are recommended based on its form:

Form	Storage Temperature	Duration	Special Conditions
Neat Solid	+4°C	Long-term	Store in a tightly closed container in a dry and dark place.
In Solvent (e.g., DMSO)	-20°C	Up to 1 month	Store under nitrogen.
-80°C	Up to 6 months	Store under an inert atmosphere (e.g., nitrogen).	

Experimental Protocols

Stability Testing by High-Performance Liquid Chromatography (HPLC)

A stability-indicating HPLC method is crucial for assessing the degradation of **Propyl paraben-13C6**. The following provides a general protocol outline.

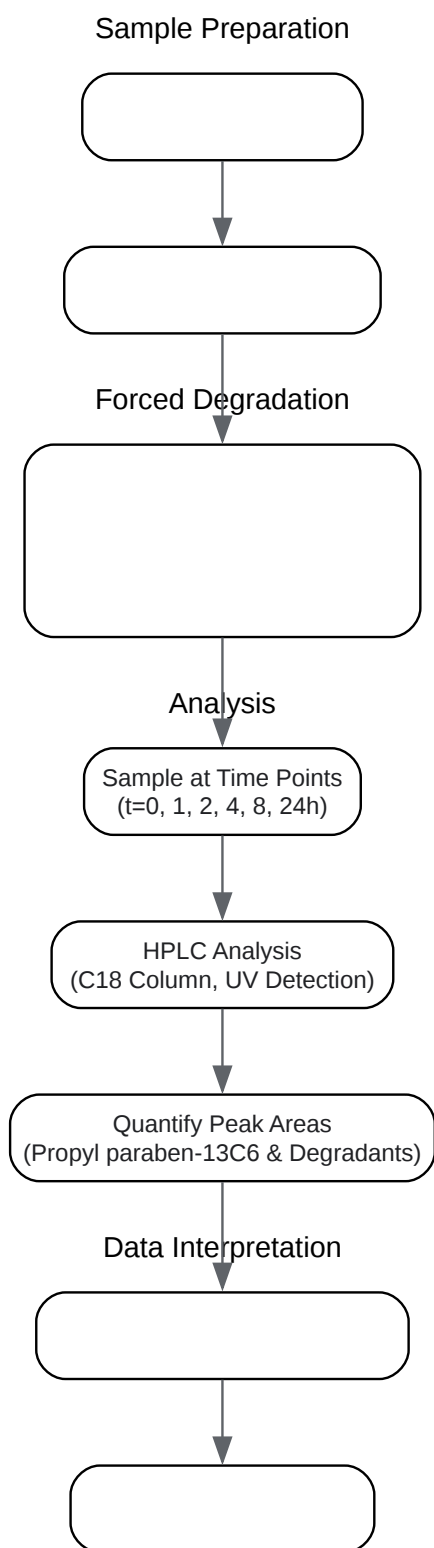
Objective: To quantify the amount of intact **Propyl paraben-13C6** and its primary degradation product, p-hydroxybenzoic acid-13C6, over time under various stress conditions.

Materials and Methods:

- **Chromatographic System:** A standard HPLC system with a UV detector.
- **Column:** A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m).
- **Mobile Phase:** A gradient or isocratic mixture of an acidic aqueous buffer (e.g., 0.1% phosphoric acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- **Flow Rate:** Typically 1.0 mL/min.
- **Detection Wavelength:** 254 nm.
- **Sample Preparation:**
 - Prepare a stock solution of **Propyl paraben-13C6** in a suitable solvent (e.g., methanol or acetonitrile).
 - Dilute the stock solution to a known concentration with the mobile phase or a relevant buffer to mimic the study conditions.
- **Stress Conditions:**
 - **Acidic Hydrolysis:** Incubate the sample solution in 0.1 N HCl at a specified temperature (e.g., 60°C).
 - **Alkaline Hydrolysis:** Incubate the sample solution in 0.1 N NaOH at room temperature.
 - **Oxidative Degradation:** Treat the sample solution with 3% hydrogen peroxide at room temperature.
 - **Thermal Degradation:** Heat the sample solution at a specified temperature (e.g., 60°C).
 - **Photodegradation:** Expose the sample solution to UV light (e.g., 254 nm) or sunlight.
- **Procedure:**
 - At specified time intervals, withdraw an aliquot of the stressed sample.

- Neutralize the sample if necessary.
- Inject the sample into the HPLC system.
- Quantify the peak areas of **Propyl paraben-13C6** and any degradation products.
- Data Analysis: Calculate the percentage of degradation over time and determine the degradation kinetics.

The following diagram illustrates a typical experimental workflow for a stability study.



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Caption: Experimental workflow for a forced degradation study of **Propyl paraben-13C6**.

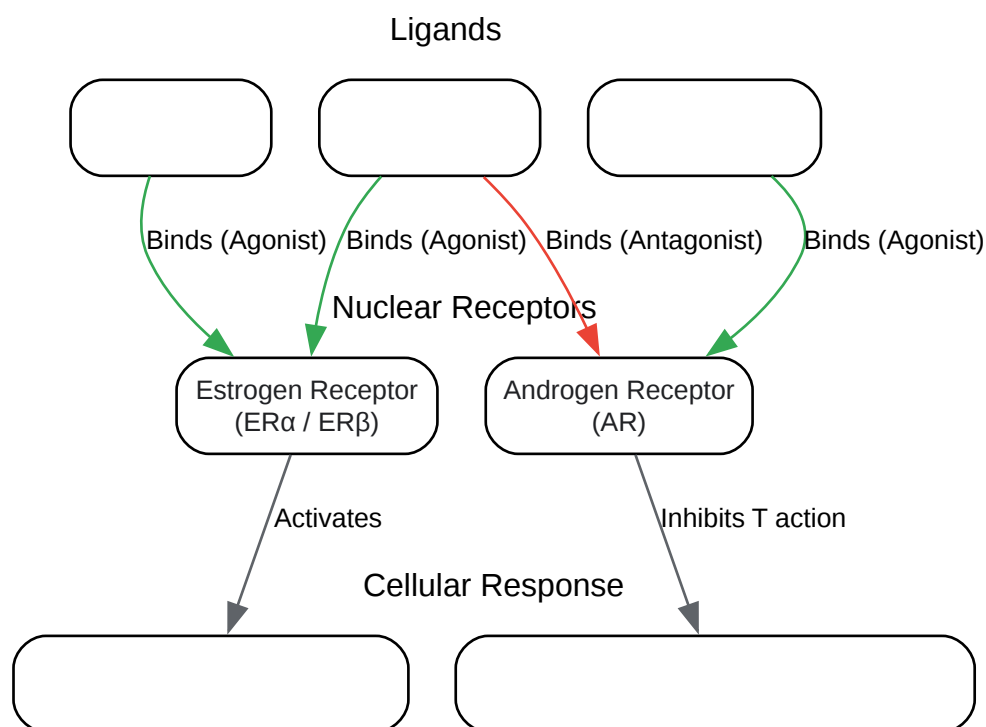
Biological Context: Endocrine Disruption Pathways

Propyl paraben is recognized as an endocrine-disrupting chemical (EDC) that can interfere with the body's hormonal systems. Its effects are primarily mediated through interactions with estrogen and androgen receptors, and by impacting steroidogenesis. Understanding these pathways is crucial for researchers in toxicology and drug development.

Interaction with Estrogen and Androgen Receptors

Propyl paraben exhibits weak estrogenic activity by binding to estrogen receptors (ER α and ER β) and can act as an anti-androgenic compound by antagonizing the androgen receptor (AR).

The following diagram illustrates the interaction of propyl paraben with estrogen and androgen signaling pathways.



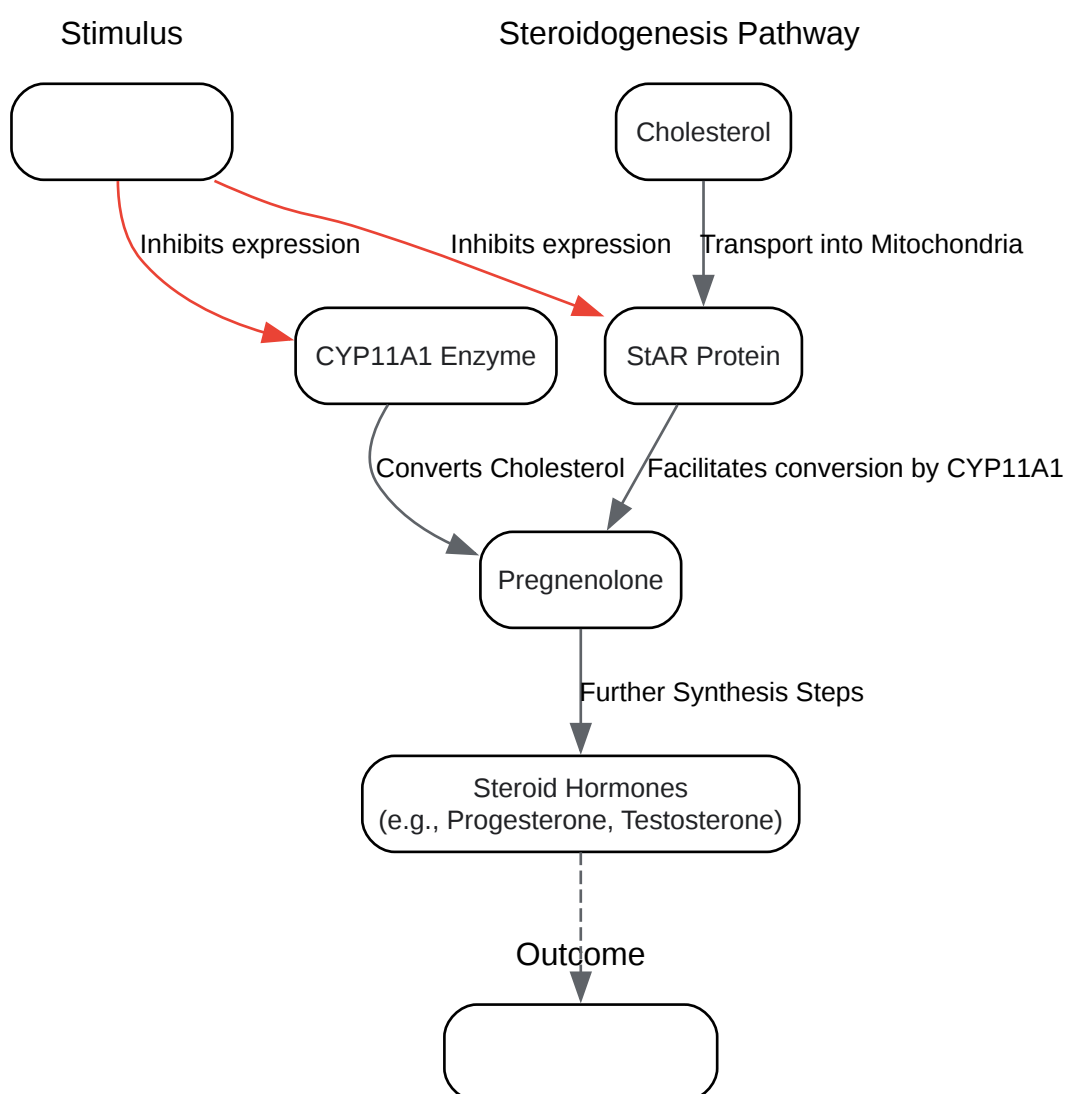
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Caption: Propyl paraben's interaction with estrogen and androgen receptor signaling.

Disruption of Steroidogenesis

Propyl paraben can also disrupt the synthesis of steroid hormones (steroidogenesis). It has been shown to decrease the expression of key genes involved in this process, such as the Steroidogenic Acute Regulatory Protein (StAR) and Cytochrome P450 Family 11 Subfamily A Member 1 (CYP11A1). StAR is responsible for the transport of cholesterol into the mitochondria, which is the rate-limiting step in steroid hormone production.

The following diagram outlines the inhibitory effect of propyl paraben on steroidogenesis.



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Caption: Inhibition of steroidogenesis by propyl paraben.

Conclusion

Propyl paraben-13C6 is a stable isotopically labeled compound that is essential for various analytical applications. However, its stability is contingent upon proper storage and handling to prevent degradation, primarily through hydrolysis. Researchers and drug development professionals must adhere to the recommended storage conditions to maintain the integrity of this compound. Furthermore, an understanding of its potential to interact with biological pathways, particularly as an endocrine disruptor, is crucial for the accurate interpretation of experimental results. This guide provides the foundational knowledge required for the effective use and management of **Propyl paraben-13C6** in a scientific setting.

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